

O-Benzyl-DL-serine safety data sheet and handling precautions

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Compound of Interest

Compound Name: **O-Benzyl-DL-serine**

Cat. No.: **B1265372**

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O-Benzyl-DL-serine: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

O-Benzyl-DL-serine is a derivative of the amino acid serine, widely utilized as a building block in peptide synthesis and as an intermediate in the development of pharmaceuticals.^{[1][2][3]} Its unique structure, featuring a benzyl-protected hydroxyl group, allows for selective chemical reactions, making it a valuable compound in medicinal chemistry and biochemical research.^{[1][3]} This guide provides a comprehensive overview of the safety data and handling precautions for **O-Benzyl-DL-serine** to ensure its safe use in a laboratory and research environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **O-Benzyl-DL-serine** is presented below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1][4][5][6][7]
Molecular Weight	195.21 - 195.22 g/mol	[4][5][7]
Appearance	White to off-white solid/powder/crystal	[1][5][6]
Melting Point	225 °C / 437 °F	[5]
Boiling Point	359.1°C at 760mmHg (Predicted)	[2]
Solubility	Insoluble in water.[5][6] Does not mix well with water.[8]	
Vapor Pressure	Negligible / No information available	[5][8]
Density	1.217 g/cm ³ (Predicted)	[2]
CAS Number	5445-44-3	[5][6][7]

Hazard Identification and Classification

According to multiple safety data sheets, **O-Benzyl-DL-serine** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200 and Regulation (EC) No 1272/2008.[8][9] However, some suppliers provide GHS hazard statements indicating potential for mild irritation.

- **GHS Classification:** While most reports indicate it does not meet GHS hazard criteria, some notifications to the ECHA C&L Inventory include warnings for skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[4]
- **Primary Health Effects:** The material is not considered harmful by ingestion.[8] Direct eye contact may cause temporary discomfort, such as tearing or redness.[8] Skin irritation is not expected based on animal models, but good hygiene practices are recommended.[8] Open cuts or abraded skin should not be exposed to this material.[8]

Safe Handling and Personal Protective Equipment (PPE)

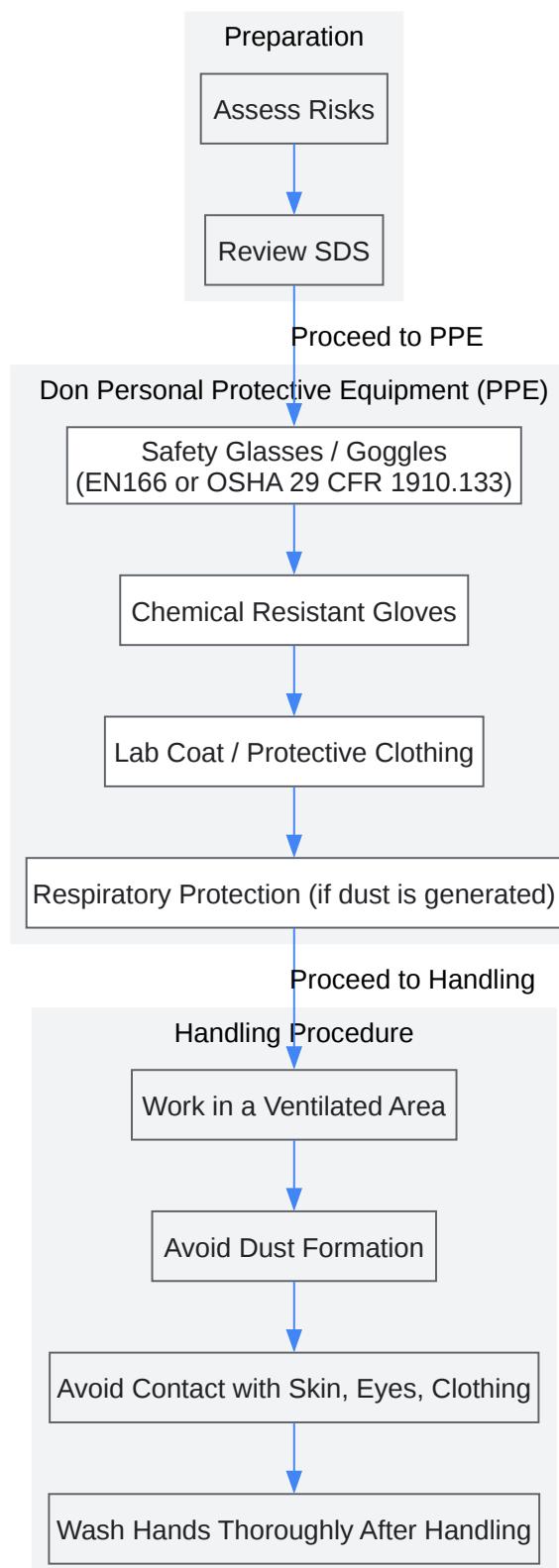
Adherence to proper handling procedures is crucial to minimize exposure and ensure a safe working environment.

Engineering Controls

- Use in a well-ventilated area.[10]
- Employ local exhaust ventilation to keep airborne concentrations low, especially when handling the powder form.[9][10]

Personal Protective Equipment (PPE)

A standard workflow for handling **O-Benzyl-DL-serine**, including the use of PPE, is outlined below.



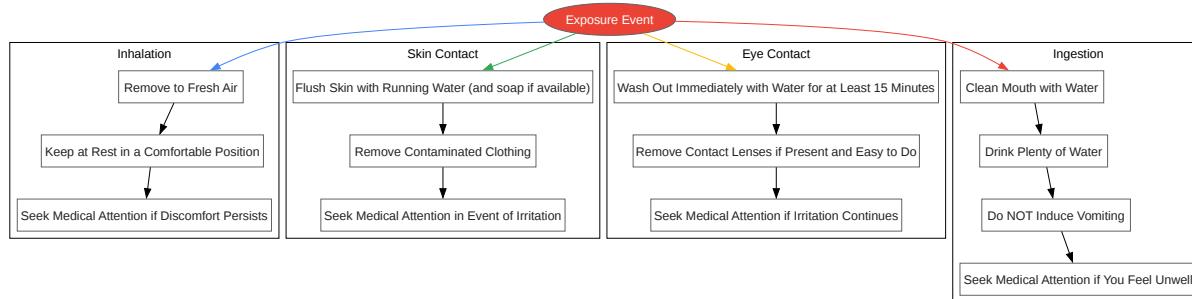
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Caption: Workflow for Safe Handling of **O-Benzyl-DL-serine**.

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles.[5][10]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][8][10]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator or equivalent.
- Hygiene: Do not eat, drink, or smoke when handling.[10] Wash hands thoroughly after use. [9][10] Change contaminated clothing.

First Aid Measures

In case of exposure, follow these first aid protocols.



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Caption: First Aid Procedures for **O-Benzyl-DL-serine** Exposure.

- Inhalation: If dust is inhaled, remove the person to fresh air.[6][8] Encourage the patient to blow their nose to ensure a clear breathing passage.[8] If irritation or discomfort persists, seek medical attention.[6][8]
- Skin Contact: Flush skin and hair with running water and soap if available.[8] Remove any contaminated clothing.[10] Seek medical attention if irritation occurs.[8]
- Eye Contact: Immediately wash out the eyes with water for at least 15 minutes.[6][10] If irritation continues, seek medical attention.[8]
- Ingestion: Rinse the mouth with water and then drink plenty of water.[6][10] Do not induce vomiting.[10] First aid is not generally required, but if in doubt or if symptoms occur, contact a doctor or Poisons Information Center.[6][8]

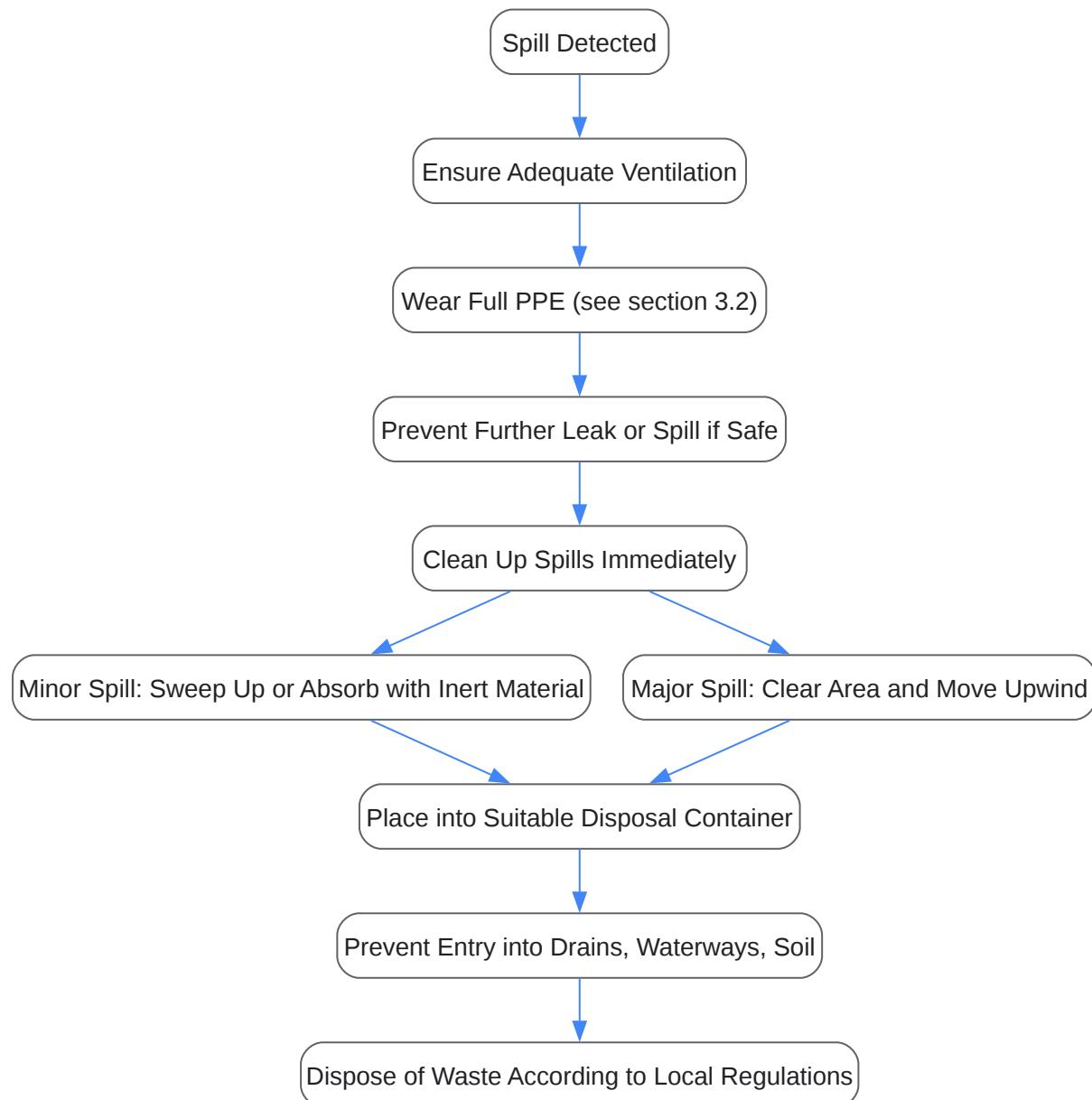
Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, dry chemical powder, carbon dioxide, or chemical foam.[8][10]
- Specific Hazards: The product is considered combustible. Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides.[6][10]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][10]

Accidental Release Measures

The following workflow should be initiated in the event of a spill.

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Caption: Emergency Protocol for Accidental Spills.

- Personal Precautions: Ensure the area is well-ventilated.[10] Wear appropriate personal protective equipment.[10]
- Environmental Precautions: Do not let the product enter drains, waterways, or soil.[10]
- Containment and Cleanup: For minor spills, clean up immediately.[8] For major spills, clear the area of personnel and move upwind.[8] Sweep up or absorb the material with an inert substance and place it into a suitable container for disposal.[6][10] Avoid generating dust.[6]

Storage and Stability

- Storage Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated place.[5][8][10] A recommended storage temperature is between 0 - 8 °C.[1]
- Stability: The product is stable under normal conditions.[5][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[5][8]
- Hazardous Reactions: Hazardous polymerization will not occur.[5][8]

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: No significant acute toxicological data has been identified in literature searches.[8] The material has not been classified as "harmful by ingestion" due to a lack of corroborating evidence.[8]

Ecological Information

- Ecotoxicity: No specific data is available.[8] It is advised not to empty the product into drains. [5][6]
- Persistence and Degradability: The substance is expected to have high persistence in water/soil.[8] It is insoluble in water, making it not likely to be mobile in the environment.[5][6]
- Bioaccumulation: It may have some potential to bioaccumulate.[6]

This guide is intended to provide essential safety and handling information for **O-Benzyl-DL-serine**. It is imperative for all users to review the full Safety Data Sheet (SDS) from their specific supplier before use and to be thoroughly trained in laboratory safety procedures.

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